

Application Notes and Protocols for Surrogate Standards in EPA Method 8270

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Compound of Interest

Compound Name: 9-Bromophenanthrene-d9

Cat. No.: B15561477

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Initial Note on **9-Bromophenanthrene-d9**: A comprehensive search of scientific literature and regulatory documents was conducted to determine the role of **9-Bromophenanthrene-d9** as a surrogate standard in EPA Method 8270. This search did not yield any official documentation or common laboratory practices suggesting its use for this purpose. The following application notes and protocols are therefore focused on the established and recommended surrogate standards for EPA Method 8270.

Introduction to Surrogate Standards in EPA Method 8270

EPA Method 8270 is a widely used analytical method for the determination of semivolatile organic compounds (SVOCs) in various matrices such as water, soil, and waste. To ensure the quality and validity of the analytical data, the method relies on a robust quality control (QC) system, a critical component of which is the use of surrogate standards.

Surrogates are organic compounds that are chemically similar to the target analytes but are not expected to be present in environmental samples. They are added to every sample, blank, and standard in a known amount before sample preparation and analysis. The recovery of these surrogates provides a measure of the efficiency of the sample preparation and analysis

process for each individual sample, helping to identify and quantify any matrix effects or analytical errors.

The recommended surrogate standards for EPA Method 8270 are a suite of deuterated or otherwise chemically modified compounds that cover a range of chemical properties (acidic, basic, and neutral).^{[1][2]}

Recommended Surrogate Standards for EPA Method 8270

The most recent revision of the method, EPA Method 8270E, recommends the following surrogate standards^[1]:

- Acidic Surrogates:
 - Phenol-d6
 - 2-Fluorophenol
 - 2,4,6-Tribromophenol
- Base/Neutral Surrogates:
 - Nitrobenzene-d5
 - 2-Fluorobiphenyl
 - p-Terphenyl-d14

These compounds are chosen for their chemical similarity to the classes of compounds being analyzed and their low probability of being present in actual environmental samples.

Quantitative Data Summary

Typical Spiking Concentrations and Acceptance Criteria

The concentration at which surrogates are added to samples and the acceptable recovery ranges are critical for ensuring data quality. While EPA Method 8270D and its subsequent

revisions recommend that each laboratory establishes its own control limits based on historical performance data, guidance and typical ranges are available.[3]

Surrogate Standard	Chemical Class	Typical Spiking Concentration in Final Extract	Typical Acceptance Criteria (% Recovery) - Water	Typical Acceptance Criteria (% Recovery) - Soil/Solid
Phenol-d6	Acid	40 µg/mL	10 - 110%	10 - 120%
2-Fluorophenol	Acid	40 µg/mL	21 - 110%	25 - 121%
2,4,6-Tribromophenol	Acid	40 µg/mL	10 - 123%	19 - 122%
Nitrobenzene-d5	Base/Neutral	40 µg/mL	35 - 114%	23 - 120%
2-Fluorobiphenyl	Base/Neutral	40 µg/mL	43 - 116%	30 - 115%
p-Terphenyl-d14	Base/Neutral	40 µg/mL	33 - 141%	18 - 137%

Note: The acceptance criteria provided are for guidance only and may vary between laboratories and accrediting bodies. Each laboratory should establish its own statistically derived control limits.

Experimental Protocols

Protocol for Preparation of Surrogate Standard Stock and Spiking Solutions

- Primary Stock Solution (e.g., 4000 µg/mL):
 - Acquire certified surrogate standard solutions from a reputable supplier. These are typically provided in ampules at a high concentration (e.g., 4000 µg/mL in a solvent like dichloromethane or methanol).
 - Allow the ampule to equilibrate to room temperature before opening.

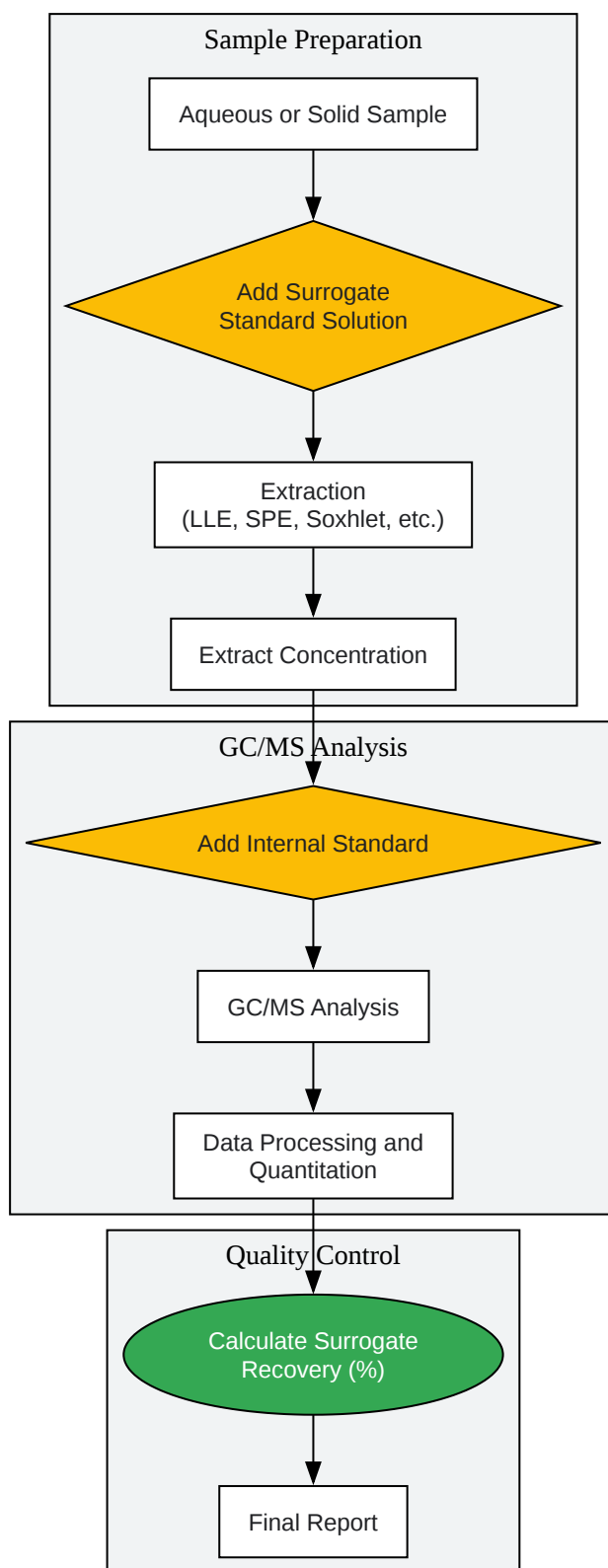
- Carefully open the ampule and transfer the contents to a labeled, clean glass vial with a PTFE-lined cap. Store at the recommended temperature (typically 2-8°C) and protect from light.
- Working Surrogate Spiking Solution (e.g., 400 µg/mL):
 - Prepare an intermediate dilution of the stock solution. For example, dilute 1.0 mL of the 4000 µg/mL stock solution to 10.0 mL with a suitable solvent (e.g., acetone or methanol) in a Class A volumetric flask. This results in a 400 µg/mL working solution.
 - This working solution is then used to spike the samples.

Protocol for Spiking Samples with Surrogate Standards

- Aqueous Samples (e.g., 1-liter sample):
 - Prior to extraction, add 100 µL of the 400 µg/mL working surrogate spiking solution to each 1-liter water sample. This will result in a final concentration of 40 µg/L for each surrogate in the sample.
 - Proceed with the appropriate sample preparation method (e.g., separatory funnel extraction, solid-phase extraction).[\[4\]](#)[\[5\]](#)
- Soil/Solid Samples (e.g., 30-gram sample):
 - For a 30-gram soil sample, add 100 µL of the 400 µg/mL working surrogate spiking solution directly to the soil before the addition of the extraction solvent.
 - This results in a concentration of approximately 133 µg/kg for each surrogate in the sample.
 - Proceed with the appropriate extraction method (e.g., Soxhlet, ultrasonic, or pressurized fluid extraction).

Visualizations

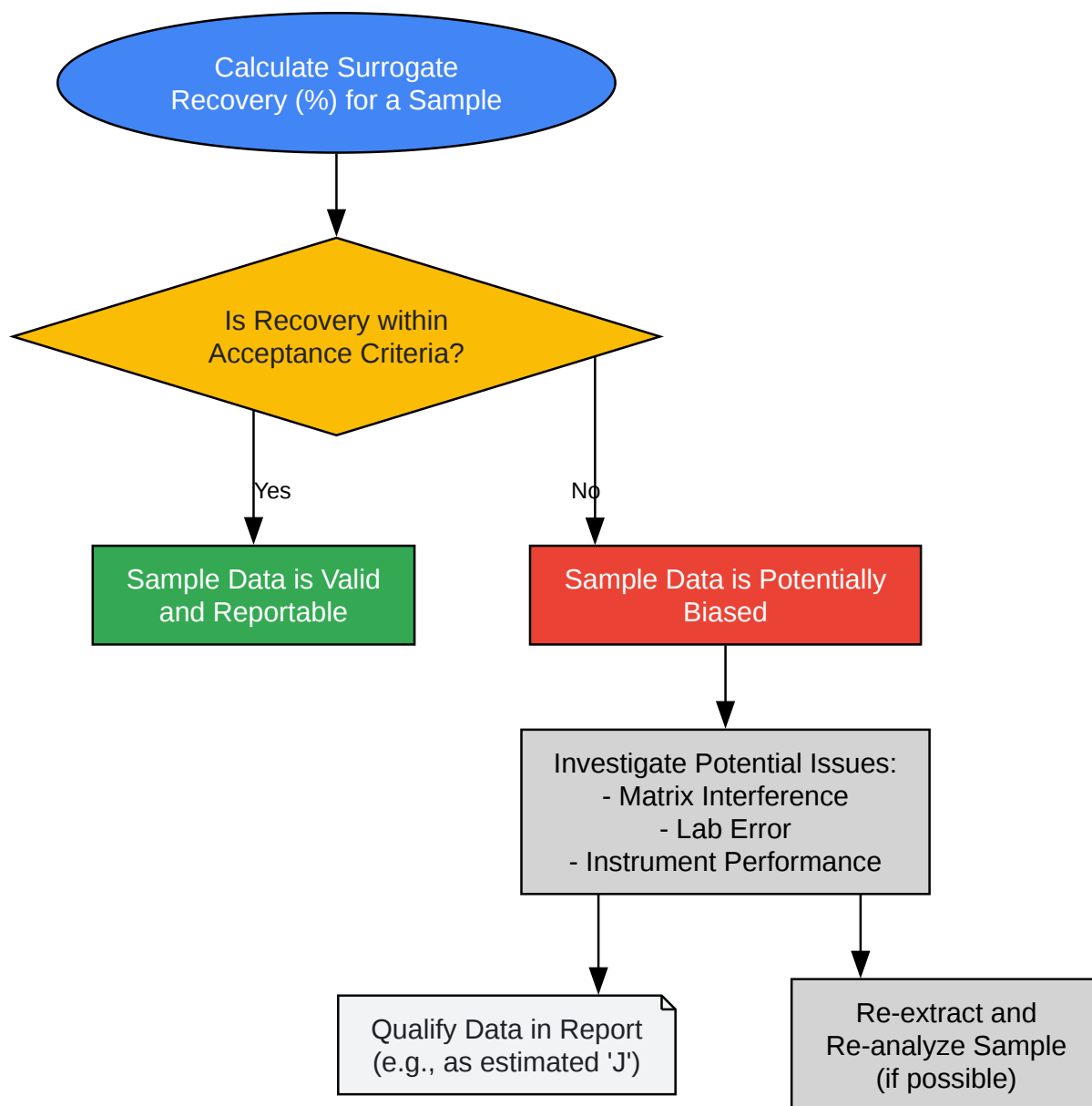
Experimental Workflow for EPA Method 8270



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Caption: Workflow for EPA Method 8270 highlighting the addition of surrogate standards.

Logical Relationship of Surrogate Recovery in Quality Control



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Caption: Quality control logic for evaluating surrogate recovery data in EPA Method 8270.

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